

# A Comprehensive Technical Guide to the Physicochemical Properties of Nonylamine

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## Compound of Interest

Compound Name: Nonylamine

Cat. No.: B085610

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## Introduction

**Nonylamine**, also known as 1-aminononane, is a primary aliphatic amine with a nine-carbon chain. Its unique combination of a polar amine group and a long, nonpolar alkyl chain imparts specific physicochemical characteristics that are crucial for its application in various fields, including chemical synthesis, material science, and pharmacology. This technical guide provides an in-depth overview of the core physicochemical properties of **nonylamine**, complete with experimental protocols and logical workflows to aid researchers in their understanding and utilization of this compound.

## Physicochemical Properties of Nonylamine

The following tables summarize the key quantitative physicochemical properties of **nonylamine**, providing a clear and structured overview for easy comparison and reference.

Table 1: General and Physical Properties of **Nonylamine**

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>21</sub> N	[1][2][3]
Molecular Weight	143.27 g/mol	[1][2][3]
Appearance	Clear, colorless to slightly yellow liquid	[1][4]
Odor	Amine-like, fishy	[5]
Density	0.782 g/mL at 25 °C	[1][6][7]
Boiling Point	201-202 °C	[1][2][6]
Melting Point	-1 °C	[1][2][8]
Refractive Index (n <sub>20/D</sub> )	1.433	[1][6][7]
Vapor Pressure	0.37 hPa at 25 °C	[1][8]
Flash Point	63 °C (145.4 °F)	[8][9][10]

Table 2: Solubility and Partitioning Behavior of **Nonylamine**

Property	Value	Reference
Water Solubility	Slightly soluble	[1][2]
pKa (of conjugate acid)	10.64 at 25 °C	[1][4][11]
LogP (Octanol-Water Partition Coefficient)	3.396 - 3.7	[4][12]

## Experimental Protocols

This section details the methodologies for determining the key physicochemical properties of **nonylamine**. These protocols are based on established analytical techniques for organic compounds and can be adapted for the specific analysis of **nonylamine**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and effective method for determining the boiling point of a small liquid sample is the micro-boiling point or Thiele tube method.

#### Methodology:

- **Sample Preparation:** A small amount of **nonylamine** (approximately 0.5 mL) is placed into a small test tube or a fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the liquid sample with the open end submerged.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample. This assembly is then placed in a heating apparatus, such as a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil) or a melting point apparatus with a heating block.
- **Heating:** The apparatus is heated gently. As the temperature rises, the air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- **Observation:** The heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, the heating is stopped.
- **Boiling Point Determination:** As the apparatus cools, the stream of bubbles will slow down and eventually stop. The moment the liquid begins to be drawn back into the capillary tube, the temperature is recorded. This temperature is the boiling point of the liquid.<sup>[11][13]</sup>

## Determination of Density

The density of a liquid is its mass per unit volume. It can be determined accurately using a pycnometer or a vibrating tube densimeter.

#### Methodology (using a pycnometer):

- **Pycnometer Preparation:** A clean, dry pycnometer of a known volume is weighed accurately.
- **Sample Filling:** The pycnometer is filled with **nonylamine**, ensuring there are no air bubbles. The temperature of the sample should be controlled and recorded.

- Weighing: The filled pycnometer is weighed again.
- Calculation: The mass of the **nonylamine** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the **nonylamine** by the known volume of the pycnometer.[\[14\]](#)[\[15\]](#)

## Determination of Melting Point

For substances that are solid at or near room temperature, the melting point is a critical physical property. Since **nonylamine** has a melting point of  $-1\text{ }^{\circ}\text{C}$ , this determination requires a cooling bath.

Methodology:

- Sample Preparation: A small amount of liquid **nonylamine** is placed in a capillary tube.
- Apparatus Setup: The capillary tube is attached to a thermometer and placed in a cooling bath (e.g., an ice-salt mixture or a cryostat).
- Cooling and Observation: The temperature of the bath is slowly lowered. The temperature at which the first crystals appear (the freezing point) is recorded.
- Melting Observation: The bath is then allowed to warm up slowly. The temperature at which the last crystals melt is recorded as the melting point. For a pure substance, the freezing and melting points should be very close.[\[1\]](#)[\[2\]](#)

## Determination of Water Solubility

The solubility of a substance in a solvent is the maximum amount of that substance that can be dissolved in a given amount of the solvent at a specific temperature.

Methodology (Titration Method):

- Saturated Solution Preparation: An excess of **nonylamine** is added to a known volume of distilled water in a thermostated vessel.
- Equilibration: The mixture is stirred for a prolonged period (e.g., 24 hours) at a constant temperature to ensure equilibrium is reached and a saturated solution is formed.

- **Phase Separation:** The mixture is allowed to stand, and the undissolved **nonylamine** is separated from the aqueous solution by filtration or centrifugation.
- **Quantification:** A known volume of the clear, saturated aqueous solution is taken, and the concentration of dissolved **nonylamine** is determined by titration with a standardized acid solution.
- **Calculation:** The solubility is then calculated and expressed in terms of mass per unit volume (e.g., g/L) or as a mole fraction.[\[16\]](#)[\[17\]](#)

## Determination of pKa

The pKa is a measure of the acidity of a compound. For an amine, it refers to the pKa of its conjugate acid. Potentiometric titration is a common method for its determination.

Methodology:

- **Sample Preparation:** A known concentration of **nonylamine** is dissolved in water.
- **Titration Setup:** A pH electrode is immersed in the solution, and the solution is stirred continuously.
- **Titration:** A standardized solution of a strong acid (e.g., HCl) is added in small, known increments.
- **Data Collection:** The pH of the solution is recorded after each addition of the acid.
- **Data Analysis:** A titration curve is constructed by plotting the pH versus the volume of acid added. The pKa is the pH at the half-equivalence point, which is the point where half of the amine has been protonated.[\[3\]](#)[\[18\]](#)

## Determination of LogP (Octanol-Water Partition Coefficient)

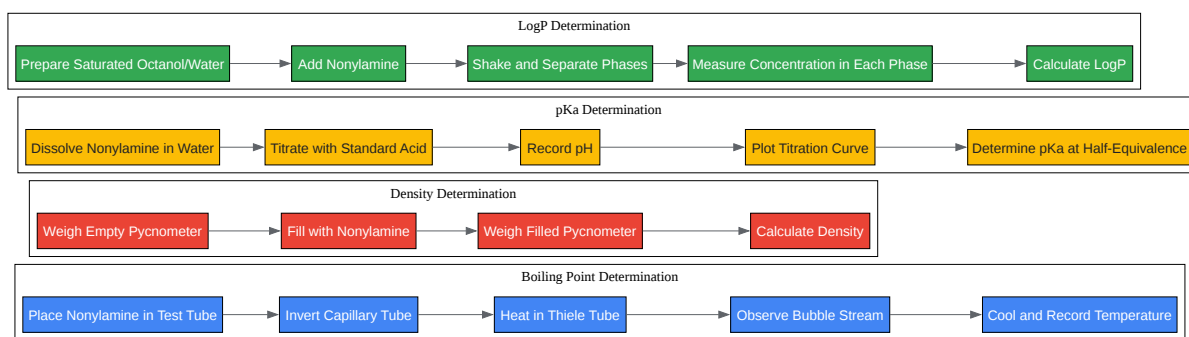
The octanol-water partition coefficient (LogP) is a measure of a compound's lipophilicity. The shake-flask method is the traditional and most reliable technique.

Methodology:

- Phase Preparation: n-Octanol and water are mutually saturated by shaking them together and allowing the phases to separate.
- Sample Addition: A known amount of **nonylamine** is dissolved in a mixture of the pre-saturated n-octanol and water in a separatory funnel.
- Equilibration: The funnel is shaken vigorously to allow for the partitioning of the **nonylamine** between the two phases and then left to stand for the phases to separate completely.
- Concentration Measurement: The concentration of **nonylamine** in both the n-octanol and water phases is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- Calculation: The partition coefficient (P) is calculated as the ratio of the concentration of **nonylamine** in the n-octanol phase to its concentration in the aqueous phase. The LogP is the base-10 logarithm of P.[\[12\]](#)[\[19\]](#)

## Visualizations

The following diagrams illustrate key experimental workflows for the characterization of **nonylamine**'s physicochemical properties.



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Caption: Experimental workflows for determining key physicochemical properties of **nonylamine**.

## Conclusion

This technical guide provides a consolidated resource for understanding the fundamental physicochemical properties of **nonylamine**. The tabulated data offers a quick reference for researchers, while the detailed experimental protocols provide a practical foundation for the accurate measurement of these properties. The provided workflow diagrams further clarify the logical steps involved in these experimental determinations. A thorough understanding of these properties is essential for the effective and safe application of **nonylamine** in research and development across various scientific disciplines.

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